

Application Notes and Protocols for In Vivo Imaging with DBCO-PEG3-Acid

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Compound of Interest

Compound Name: DBCO-PEG3-Acid

Cat. No.: B15608595

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DBCO-PEG3-Acid is a versatile tool in the field of bioorthogonal chemistry, enabling researchers to perform copper-free click chemistry reactions for in vivo imaging. This heterobifunctional linker molecule contains a dibenzocyclooctyne (DBCO) group, which reacts specifically and efficiently with azide-functionalized molecules through strain-promoted alkyne-azide cycloaddition (SPAAC). The carboxylic acid group on the other end of the short polyethylene glycol (PEG3) spacer allows for straightforward conjugation to amine-containing biomolecules, such as antibodies, peptides, or nanoparticles.^{[1][2][3]}

The PEG3 linker enhances the hydrophilicity of the molecule, which can improve the solubility and pharmacokinetic properties of the resulting imaging probe.^[4] The key advantage of this system for in vivo applications is its biocompatibility; the reaction proceeds efficiently at physiological temperatures and pH without the need for a cytotoxic copper catalyst.^{[3][5]} This allows for the specific labeling of targets in living organisms with minimal perturbation of biological processes.^[1]

This document provides detailed application notes and protocols for the use of **DBCO-PEG3-Acid** in in vivo imaging, with a focus on pre-targeting strategies and metabolic labeling for cancer imaging.

Principle of DBCO-Mediated In Vivo Imaging

In vivo imaging using **DBCO-PEG3-Acid** typically follows a two-step approach. First, a targeting molecule (e.g., an antibody specific to a tumor antigen) is conjugated with **DBCO-PEG3-Acid**. This DBCO-functionalized targeting molecule is then administered to the subject. After a sufficient period for the targeting molecule to accumulate at the site of interest and for the unbound conjugate to clear from circulation, a second component, an azide-modified imaging agent (e.g., a fluorescent dye or a radiolabeled tracer), is administered. The azide and DBCO groups then rapidly and specifically react in vivo, leading to the accumulation of the imaging signal at the target site.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

An alternative approach involves metabolic labeling, where cells are engineered to express azide groups on their surface glycans.[\[1\]](#)[\[10\]](#) This is achieved by administering an azide-modified sugar precursor, which is metabolized and incorporated into the cell's glycocalyx. A DBCO-conjugated imaging probe can then be used to label these cells in vivo.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Key Applications in In Vivo Imaging

- **Pre-targeted Cancer Imaging:** This is a major application where a DBCO-functionalized antibody against a tumor-specific antigen is administered first, followed by a smaller, rapidly clearing azide-labeled imaging agent (e.g., for PET or fluorescence imaging).[\[7\]](#)[\[14\]](#)[\[15\]](#) This strategy can significantly improve the signal-to-noise ratio by reducing the background signal from unbound, circulating imaging probes.[\[7\]](#)
- **Metabolic Labeling and Tracking of Cells:** By metabolically incorporating azides onto cell surfaces, specific cell populations can be tracked in vivo. This is particularly useful for studying cancer cell metastasis, immune cell trafficking, and stem cell homing.[\[5\]](#)[\[11\]](#)[\[16\]](#)
- **Imaging of Cell-Surface Glycans:** The dynamics of cell-surface glycosylation are implicated in numerous diseases, including cancer.[\[10\]](#)[\[13\]](#)[\[17\]](#) Metabolic labeling with azido sugars followed by reaction with a DBCO-functionalized probe allows for the in vivo visualization of these important biomolecules.[\[12\]](#)[\[13\]](#)[\[17\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from studies utilizing DBCO-based probes for in vivo imaging.

Table 1: In Vivo Biodistribution of DBCO-Conjugated Probes

Probe	Animal Model	Target	Time Post-Injection	Organ with Highest Uptake (%ID/g)	Tumor Uptake (%ID/g)	Reference
¹¹¹ In-DTPA-DBCO (pre-targeted)	Mice	Liver (microspheres)	24 h	Liver (7.5 ± 1.5)	N/A	[6]
¹¹¹ In-DTPA-DBCO (pre-targeted)	Mice	Liver (S. aureus)	24 h	Liver (9.3 ± 1.3)	N/A	[6]
⁶⁴ Cu-NOTA-DBCO labeled CTLs	Mice	B16-OVA tumor	24 h	Liver	5.2 ± 1.1	[5]
DBCO-ZnPc-Liposomes (pre-targeted)	Mice	4T1 tumor	24 h	Tumor (approx. 50)	~50	[18][19]
⁶⁴ Cu-Tz-SarAr (pre-targeted with TCO-Ab)	Mice	SW1222 tumor	24 h	Tumor (6.7 ± 1.7)	6.7 ± 1.7	[15]
¹⁷⁷ Lu-DOTA-PEG7-Tz (pre-	Mice	Pancreatic tumor	120 h	Tumor (16.8 ± 3.9)	16.8 ± 3.9	[8]

targeted
with TCO-
Ab)

Table 2: Pharmacokinetics of PEGylated DBCO-Conjugates

Conjugate	Animal Model	Blood Half-life	Clearance Route	Reference
18F-FB-sulfo-DBCO	Healthy Mice	Rapid	Renal and Hepatobiliary	[20] [21]
¹¹¹ In-labeled tetrazine (for TCO reaction)	Mice	9.8 min	Rapid	[9]

Table 3: Signal-to-Noise Ratios in DBCO-Based In Vivo Imaging

Imaging Modality	Probe System	Target	Signal-to-Noise Ratio (Tumor:Muscle)	Reference
PET	⁶⁴ Cu-Tz-SarAr (pre-targeted with TCO-Ab)	SW1222 tumor	21.5 ± 5.6	[15]
Fluorescence	DBCO-Cy5 (metabolic labeling)	LS174T tumor	~1.5-fold increase over control	[11]

Experimental Protocols

Protocol 1: Preparation of a DBCO-Functionalized Antibody

This protocol describes the conjugation of **DBCO-PEG3-Acid** to an antibody via its primary amines.

Materials:

- Antibody of interest (in amine-free buffer, e.g., PBS, pH 7.4)
- **DBCO-PEG3-Acid**
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column (e.g., Zeba™ Spin Desalting Columns)

Procedure:

- Activation of **DBCO-PEG3-Acid**:
 - Dissolve **DBCO-PEG3-Acid**, EDC, and NHS in a 1:1.2:1.2 molar ratio in anhydrous DMF or DMSO to form the DBCO-PEG3-NHS ester.
 - Incubate the reaction for 1-2 hours at room temperature.[\[1\]](#)
- Antibody Conjugation:
 - Add the freshly prepared DBCO-PEG3-NHS ester solution to the antibody solution at a 10- to 30-fold molar excess. The final DMSO or DMF concentration should be below 20%.[\[2\]](#)
[\[3\]](#)[\[22\]](#)
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C with gentle shaking.[\[2\]](#)[\[22\]](#)
- Quenching and Purification:

- Quench the reaction by adding the quenching buffer to a final concentration of 50-100 mM and incubate for 15 minutes at room temperature.[\[1\]](#)
- Remove excess, unreacted DBCO-PEG3-NHS ester using a desalting column equilibrated with an appropriate storage buffer for the antibody.[\[1\]](#)[\[2\]](#)
- Characterization (Optional):
 - Determine the degree of labeling (DOL) by measuring the absorbance of the antibody at 280 nm and the DBCO group at approximately 309 nm.[\[1\]](#)

Protocol 2: In Vivo Pre-targeted Fluorescence Imaging of Tumors

This protocol outlines a general procedure for in vivo fluorescence imaging using a DBCO-functionalized antibody and an azide-labeled fluorescent dye.

Materials:

- Tumor-bearing mice (e.g., xenograft model)
- DBCO-functionalized antibody (from Protocol 1)
- Azide-functionalized near-infrared (NIR) fluorescent dye (e.g., Azide-PEG4-Cyanine7)
- Sterile PBS
- In vivo imaging system (e.g., IVIS Spectrum)

Procedure:

- Administration of DBCO-Antibody:
 - Inject the tumor-bearing mice with the DBCO-functionalized antibody (typically 1-10 mg/kg) via tail vein injection.
 - Allow the antibody to circulate and accumulate at the tumor site for 24-72 hours. This time should be optimized based on the antibody's pharmacokinetics.

- Administration of Azide-Fluorophore:
 - After the accumulation period, inject the mice with the azide-functionalized fluorescent dye (typically 2-4 fold molar excess relative to the antibody) via tail vein injection.
- In Vivo Imaging:
 - Image the mice at various time points (e.g., 1, 4, 12, 24, and 48 hours) post-injection of the azide-fluorophore using an in vivo imaging system with appropriate excitation and emission filters for the chosen dye.
- Ex Vivo Analysis:
 - After the final imaging time point, euthanize the mice and excise the tumor and major organs (liver, spleen, kidneys, lungs, heart) for ex vivo imaging to confirm the biodistribution of the signal.[\[11\]](#)

Protocol 3: Metabolic Labeling of Cell Surface Glycans for In Vivo Imaging

This protocol describes the metabolic incorporation of azide groups onto cell surfaces in vivo for subsequent labeling with a DBCO-conjugated imaging probe.

Materials:

- Animal model
- Peracetylated N-azidoacetylmannosamine (Ac4ManNAz) or other azido sugar
- Vehicle for in vivo administration (e.g., PBS, or formulated for oral gavage)
- DBCO-conjugated imaging probe (e.g., DBCO-Cy5)

Procedure:

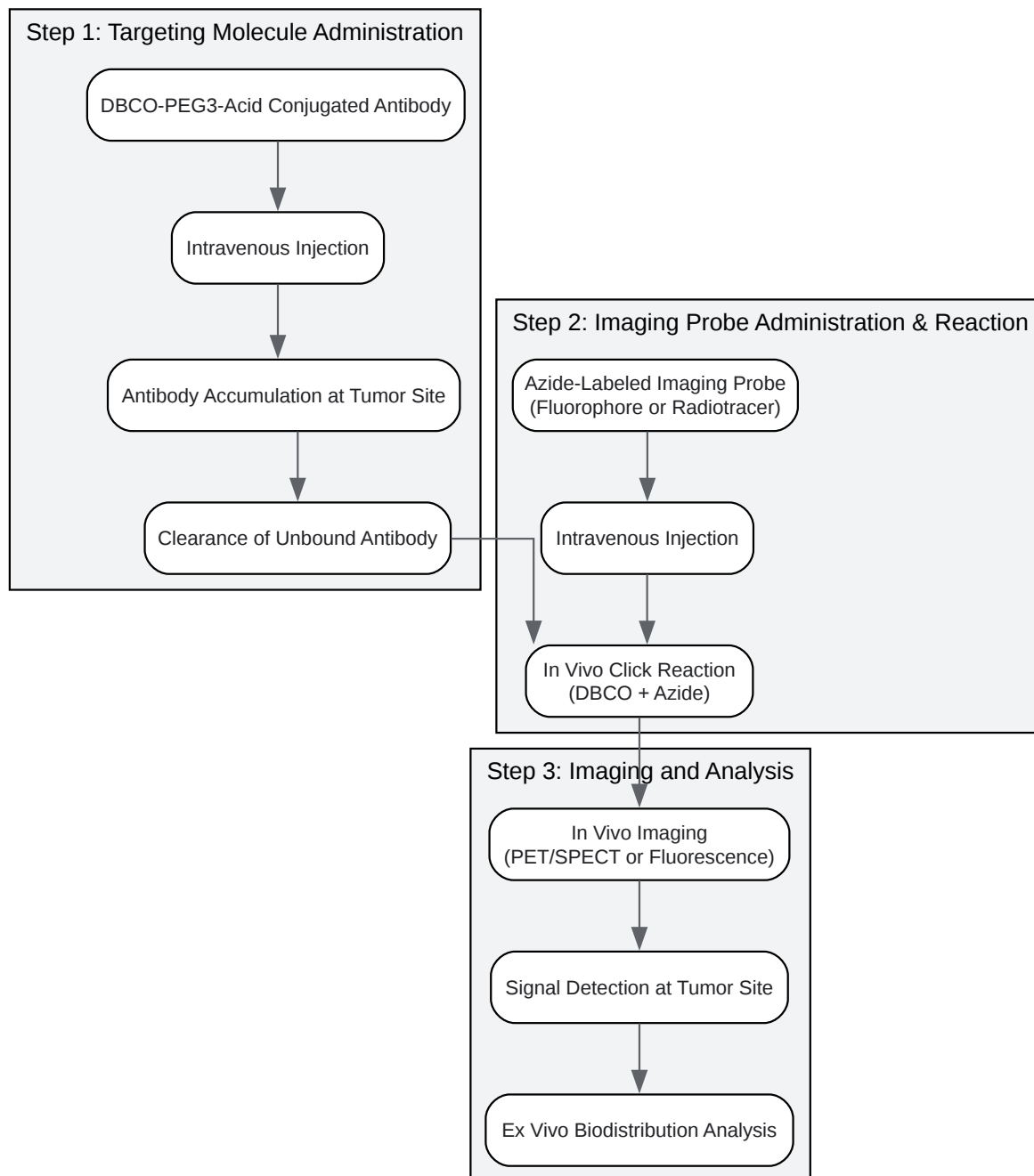
- Administration of Azido Sugar:

- Administer Ac4ManNAz to the animals. The route (e.g., intravenous, intraperitoneal, or oral gavage) and dosing regimen (e.g., daily for several days) will need to be optimized for the specific model and application.[\[11\]](#)[\[12\]](#)
- Incubation Period:
 - Allow 24-72 hours for the metabolic incorporation of the azido sugar into the cell surface glycans.[\[1\]](#)
- Administration of DBCO-Probe:
 - Inject the animals with the DBCO-conjugated imaging probe (e.g., DBCO-Cy5, 5 mg/kg) via tail vein injection.[\[11\]](#)
- In Vivo Imaging:
 - Perform in vivo imaging at various time points (e.g., 12, 24, 48 hours) post-injection of the DBCO-probe.[\[11\]](#)
- Histological Analysis:
 - After in vivo imaging, tissues can be harvested, sectioned, and further analyzed by fluorescence microscopy to visualize the cellular localization of the labeled glycans.[\[11\]](#)

Visualizations

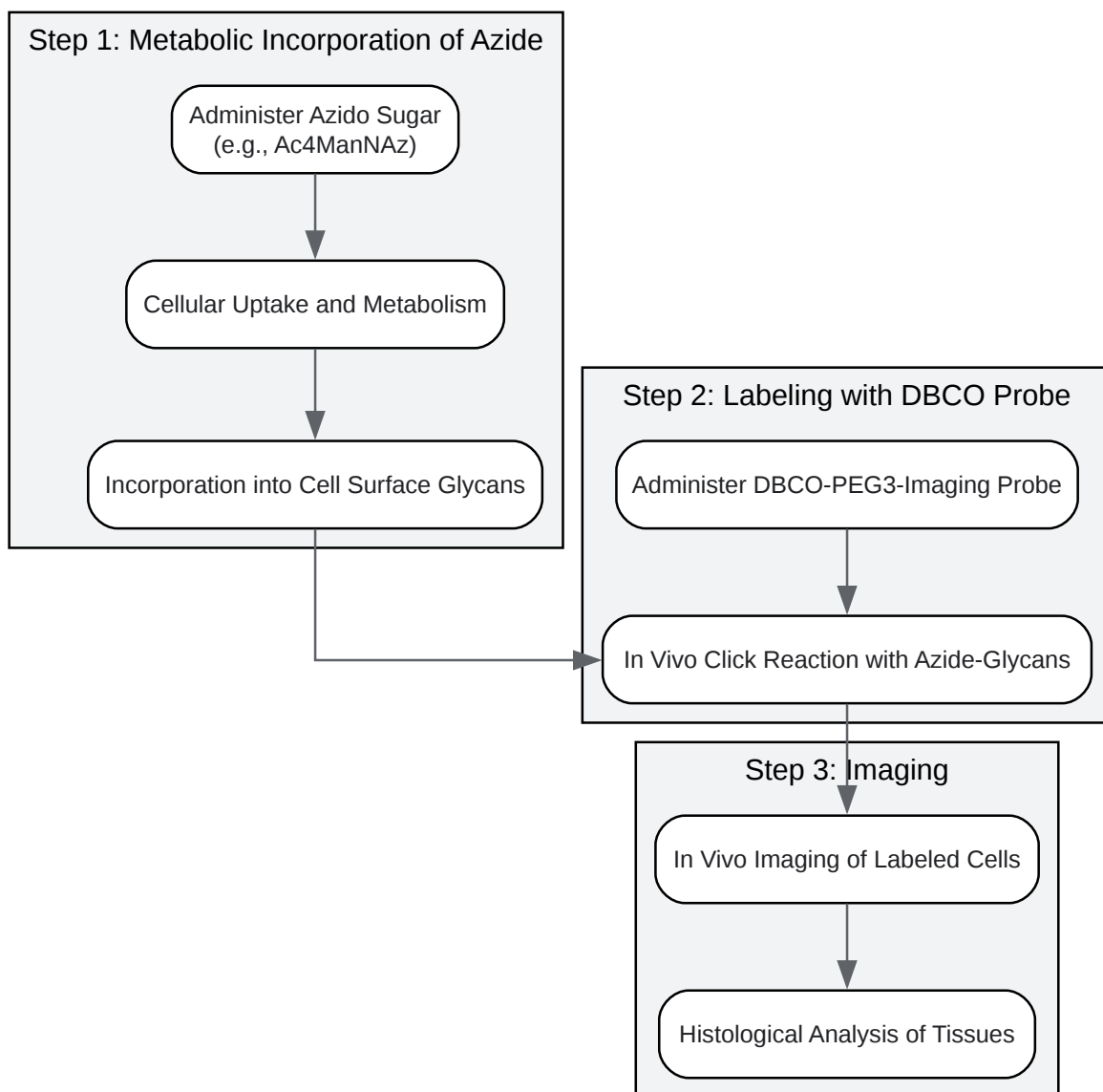
Signaling Pathway and Experimental Workflow Diagrams

Pre-targeted In Vivo Imaging Workflow

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Caption: Workflow for pre-targeted in vivo imaging.

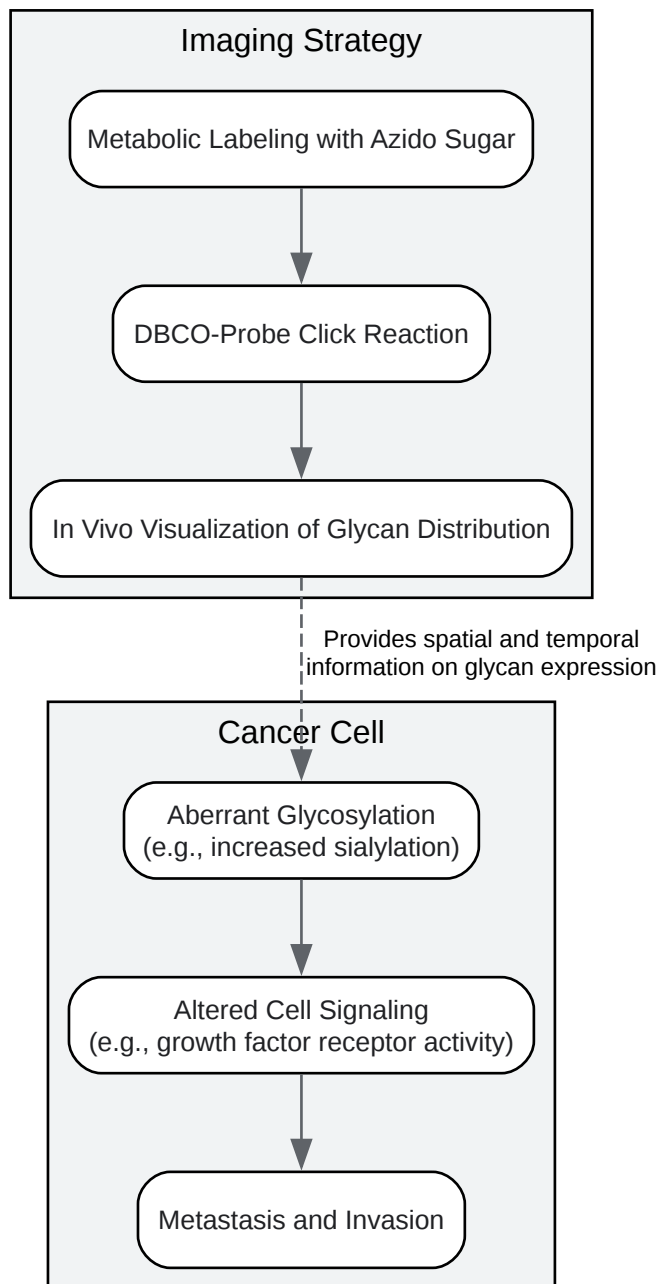
Metabolic Glycan Labeling for In Vivo Imaging



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Caption: Workflow for in vivo imaging via metabolic labeling.

Visualization of Aberrant Cancer Glycosylation



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Caption: Visualizing cancer-associated glycan signaling.

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